

Terephthalic Dihydrazide: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Terephthalic dihydrazide

Cat. No.: B089779

[Get Quote](#)

Introduction

Terephthalic dihydrazide (TDH) is a versatile organic compound with significant applications in medicinal chemistry, polymer science, and materials research.^{[1][2]} This guide provides an in-depth overview of its chemical properties, synthesis, experimental protocols, and key applications, with a focus on its emerging role in drug development.

Core Compound Identification and Properties

Terephthalic dihydrazide is an aromatic amide derived from terephthalic acid.^[1] Its fundamental properties are summarized in the tables below.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	benzene-1,4-dicarbohydrazide ^[1]
CAS Number	136-64-1 ^{[1][2][3][4]}
Molecular Formula	C8H10N4O2 ^{[1][2][3][4]}
Molecular Weight	194.19 g/mol ^{[1][3][4]}
Canonical SMILES	<chem>C1=CC(=CC=C1C(=O)NN)C(=O)NN</chem> ^[1]
InChI Key	ALHNLFMSAXZKRC-UHFFFAOYSA-N ^[1]

Table 2: Physicochemical Properties

Property	Value
Appearance	White to light yellow powder/crystal[2]
Melting Point	>300°C
Solubility	Soluble in polar solvents like water and alcohols; less soluble in non-polar solvents.[2]
pKa	11.84 ± 0.10 (Predicted)
Density	1.344 ± 0.06 g/cm ³ (Predicted)

Synthesis and Experimental Protocols

Terephthalic dihydrazide serves as a crucial building block in organic synthesis.[1] It can be synthesized from various precursors, including polyethylene terephthalate (PET) waste, making it a compound of interest in green chemistry.[1][5][6][7]

General Synthesis of Terephthalic Dihydrazide from PET

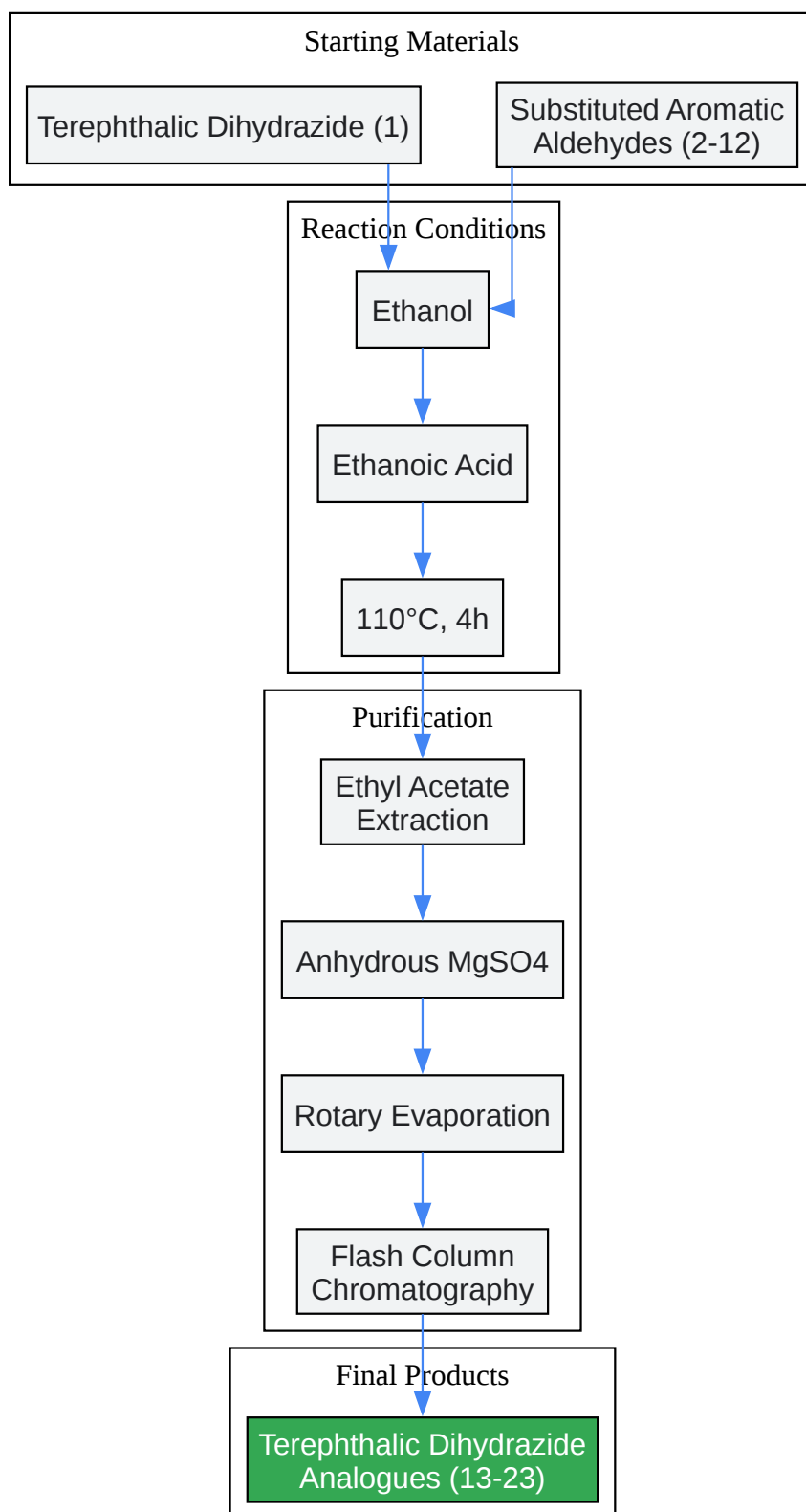
A common method for synthesizing **terephthalic dihydrazide** involves the aminolysis of polyethylene terephthalate (PET) using hydrazine hydrate.[1][5][6][7] This process represents a valuable chemical recycling method for PET waste.

Experimental Protocol: Synthesis of **Terephthalic Dihydrazide** Analogues

A general procedure for synthesizing **terephthalic dihydrazide** analogues involves the reaction of **terephthalic dihydrazide** with various substituted aromatic aldehydes.[8]

- Reaction Setup: In a 150 mL conical flask, add **terephthalic dihydrazide** (1.0 equivalent) and the desired substituted aromatic aldehyde (2.0 equivalents) in ethanol as the solvent.[8]
- Catalysis: Add 2-3 drops of ethanoic acid to catalyze the reaction.[8]
- Reflux: Reflux the reaction mixture at 110°C for 4 hours.[8]

- Extraction and Purification: After the reaction is complete, extract the product with ethyl acetate. Dry the combined organic layer over anhydrous MgSO₄ and concentrate it under reduced pressure. The crude product is then purified by flash column chromatography to yield the desired **terephthalic dihydrazide** derivatives.^[9]
- Characterization: The structures of the synthesized compounds are confirmed using spectroscopic techniques such as ¹H NMR, ¹³C NMR, HRMS (ESI+), and FT-IR.^{[5][8]}



[Click to download full resolution via product page](#)

Synthesis workflow for **Terephthalic Dihydrazide** analogues.

Applications in Drug Development

Terephthalic dihydrazide and its derivatives have garnered significant interest in drug discovery due to their diverse biological activities.

Dual Inhibition of Glycation and Urease

Recent studies have highlighted the potential of **terephthalic dihydrazide** analogues as dual inhibitors of glycation and urease.[8][9][10] The overexpression of urease is linked to peptic ulcers and gastritis, while glycation is a key factor in various disease complications.[8][9][10] The bifunctional nature of **terephthalic dihydrazide** makes it an ideal scaffold for targeting both pathways.[8][9]

Table 3: Urease Inhibition by **Terephthalic Dihydrazide** Analogues[8]

Compound	IC50 (μM) ± SEM
13	63.12 ± 0.28
14	65.71 ± 0.40
15	74.42 ± 0.57
16	81.74 ± 0.60
20	49.2 ± 0.49
23	51.45 ± 0.39
Thiourea (Standard)	21.25 ± 0.15

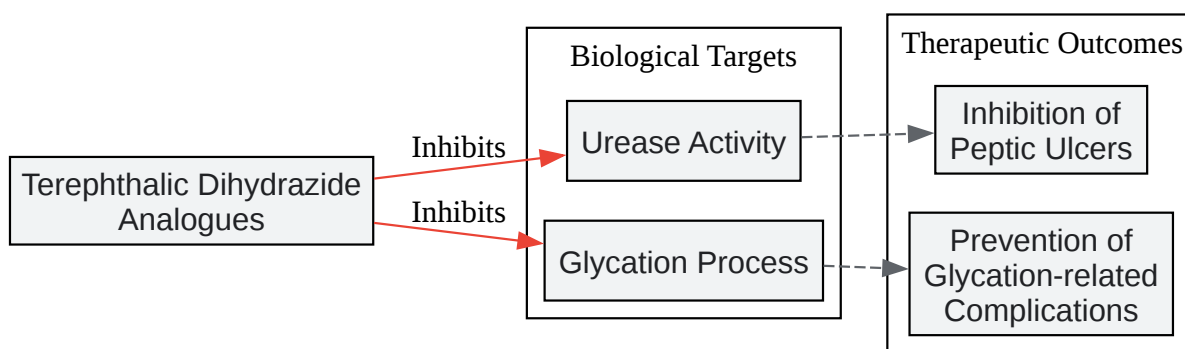
SEM = Standard Error of the Mean

Experimental Protocol: In Vitro Urease Inhibition Assay

The urease inhibitory activity of **terephthalic dihydrazide** analogues can be determined using a method based on the quantification of ammonia produced upon urea hydrolysis.[8][9]

- Assay Preparation: The assay is performed in a 96-well plate.

- Reaction Mixture: Each well contains a final volume of 200 μL .
- Incubation: The absorbance is measured before and after a 50-minute incubation period using a microplate reader.[8][9]
- Standard: Thiourea is used as the standard inhibitor for comparison.[8]



[Click to download full resolution via product page](#)

Dual inhibitory action of **Terephthalic Dihydrazide** analogues.

Antimicrobial Activity

Terephthalic dihydrazide and its derivatives have demonstrated promising antimicrobial properties.[5] Studies suggest that these compounds may inhibit fungal growth by interfering with essential cellular processes.[1] One proposed mechanism involves the inhibition of cytochrome P450 enzymes, such as 14 α -demethylase, which are crucial for sterol biosynthesis in fungi like *Aspergillus niger*. [1][7]

Other Applications

Beyond its biomedical potential, **terephthalic dihydrazide** is utilized in polymer chemistry as a nucleating agent to enhance the crystallization of polymers like isotactic polypropylene (iPP).[1] It is also a precursor for the synthesis of polyhydrazides and poly(amide-hydrazide)s, which are high-performance polymers with excellent thermal stability.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Terephthalic dihydrazide (EVT-520602) | 136-64-1 [evitachem.com]
- 2. CAS 136-64-1: Terephthalic dihydrazide | CymitQuimica [cymitquimica.com]
- 3. Terephthalic dihydrazide [webbook.nist.gov]
- 4. scbt.com [scbt.com]
- 5. discovery.researcher.life [discovery.researcher.life]
- 6. scholar.cu.edu.eg [scholar.cu.edu.eg]
- 7. derpharmachemica.com [derpharmachemica.com]
- 8. Design and synthesis of terephthalic dihydrazide analogues as dual inhibitors of glycation and urease - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pubs.rsc.org [pubs.rsc.org]
- 10. Design and synthesis of terephthalic dihydrazide analogues as dual inhibitors of glycation and urease - RSC Advances (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Terephthalic Dihydrazide: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089779#terephthalic-dihydrazide-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com